

Enzymatic Activity of 17-Methylnonadecanoyl-CoA: A Comparative Guide

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Compound of Interest

Compound Name: 17-methylnonadecanoyl-CoA

Cat. No.: B15597660

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This guide provides a comparative overview of the enzymatic activity of **17-methylnonadecanoyl-CoA**, a very-long-chain anteiso-branched fatty acyl-CoA, in the context of other acyl-CoAs. Due to a lack of specific experimental data for **17-methylnonadecanoyl-CoA** in the current scientific literature, this document focuses on the key enzymatic pathways involved in the metabolism of branched-chain and very-long-chain fatty acids. We present available quantitative data for related acyl-CoA molecules to offer a comparative framework and provide detailed experimental protocols that can be adapted to study the enzymatic activity of **17-methylnonadecanoyl-CoA**.

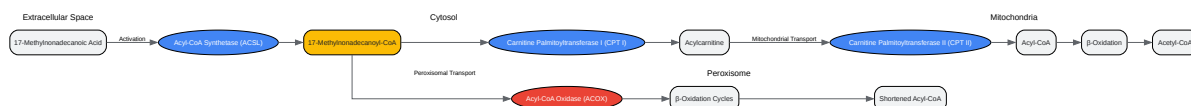
Introduction to Branched-Chain Fatty Acids (BCFAs)

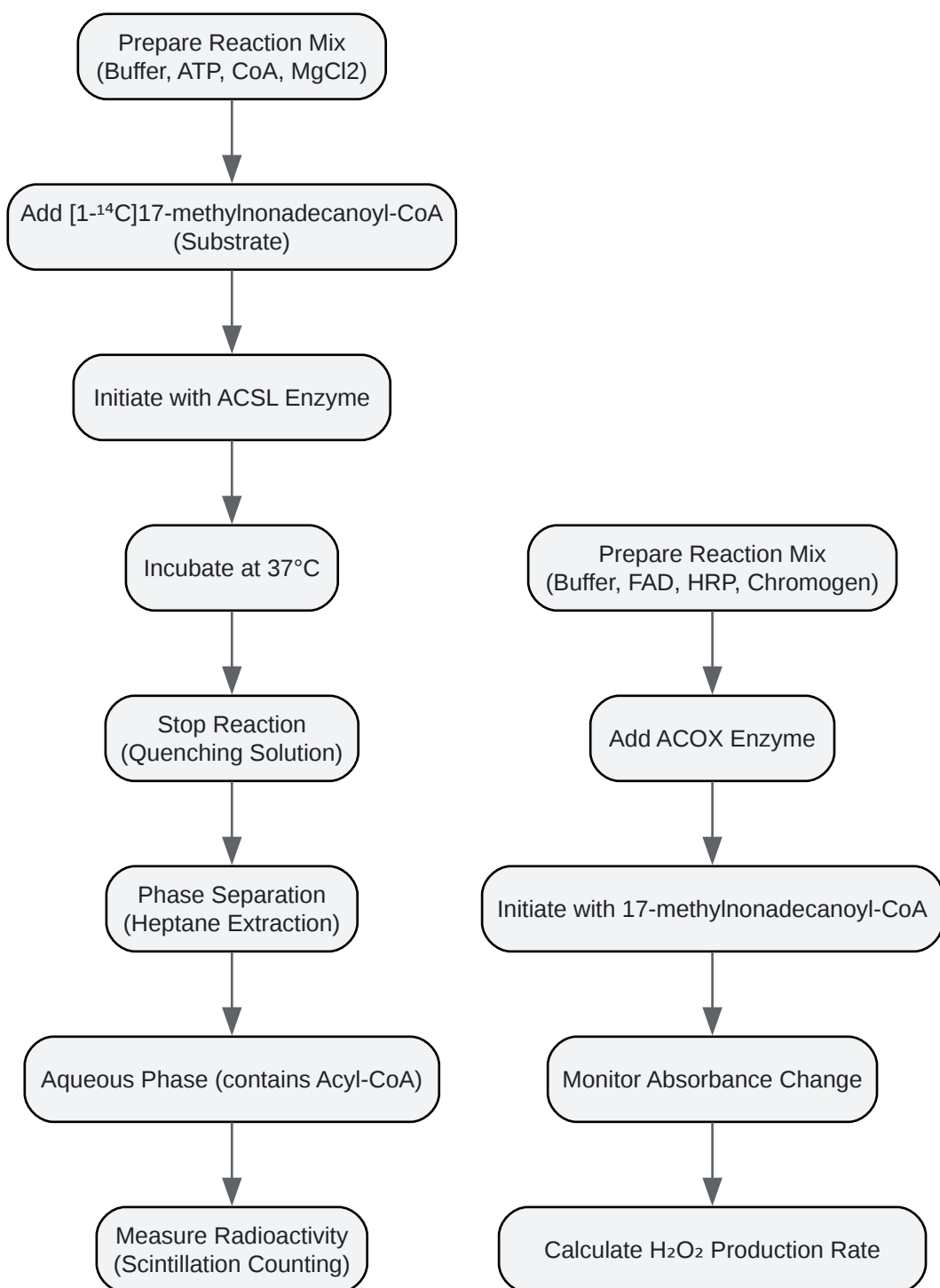
Branched-chain fatty acids are characterized by the presence of one or more methyl groups along their acyl chain. They are found in various organisms and can be synthesized de novo from branched-chain amino acid catabolism.^[1] BCFAs, such as **17-methylnonadecanoyl-CoA**, play roles in membrane fluidity and cellular signaling. Their metabolism involves several key enzyme classes, including acyl-CoA synthetases, acyl-CoA oxidases, and carnitine palmitoyltransferases.

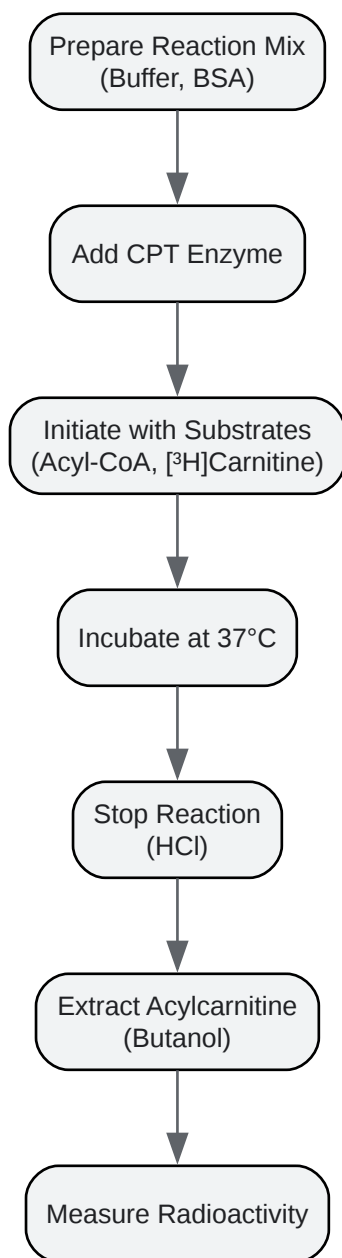
Metabolic Pathway Overview

The metabolism of **17-methylnonadecanoyl-CoA** is expected to follow the general pathways established for other very-long-chain fatty acids (VLCFAs) and BCFAs. This involves an initial

activation step, followed by degradation through β -oxidation, which for VLCFAs and BCFAs, primarily occurs in peroxisomes.[\[2\]](#)[\[3\]](#)







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- 2. [Peroxisomal beta-oxidation] - PubMed [pubmed.ncbi.nlm.nih.gov]
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